

Comparing 1-Cyanocyclopentanecarboxylic acid with 1-cyanocyclohexanecarboxylic acid

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Compound of Interest

Compound Name: 1-Cyanocyclopentanecarboxylic acid

Cat. No.: B1588300

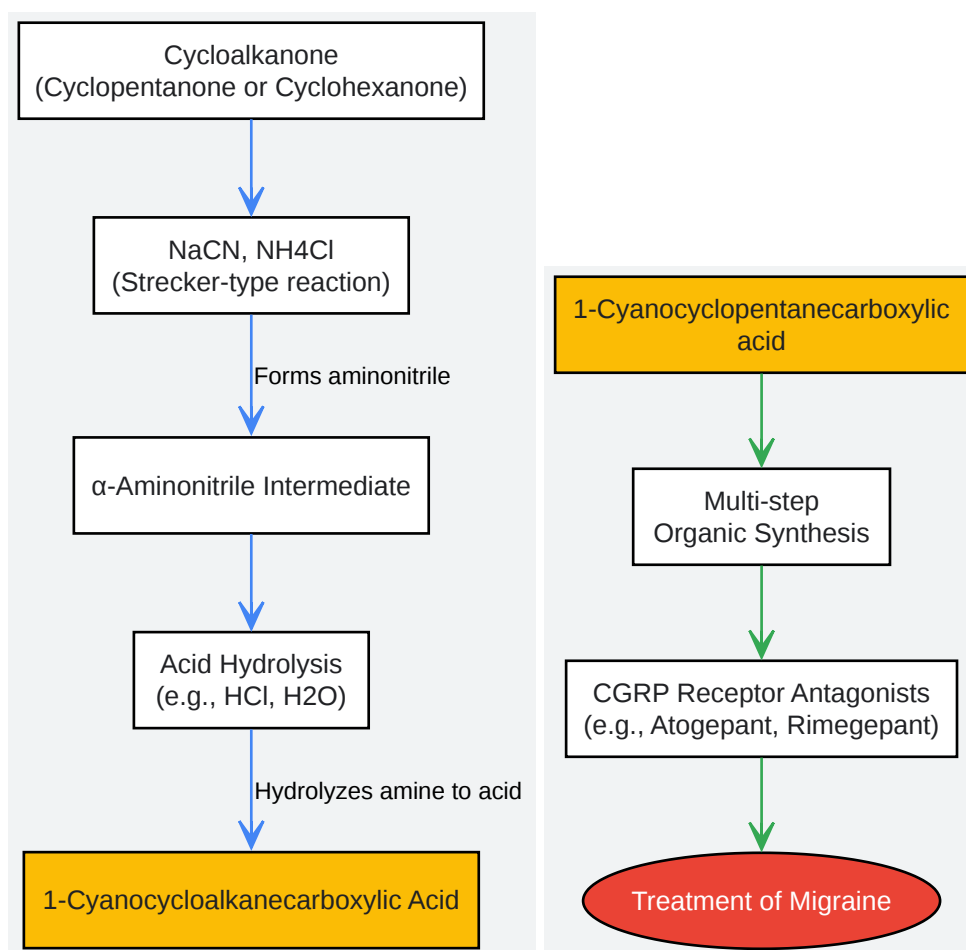
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Core Structural and Physicochemical Distinctions

The fundamental difference between these two molecules lies in the size of their cycloalkane ring—a five-membered cyclopentane versus a six-membered cyclohexane. This seemingly subtle variation imparts significant differences in their three-dimensional structure, conformational flexibility, and, consequently, their physicochemical properties and biological applications.

The cyclopentane ring is a nearly planar and relatively rigid structure. In contrast, the cyclohexane ring predominantly exists in low-energy chair conformations, which can undergo ring-flipping to position substituents in either axial or equatorial orientations. This conformational flexibility can be pivotal in how the molecule interacts with biological targets.

Below is a side-by-side comparison of their core structures.



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